

epi-Cubenol vs Cubenol structural differences

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cubenol

CAS No.: 21284-22-0

Cat. No.: S642407

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Basic Chemical Properties

Both **Cubenol** and **1-epi-Cubenol** share the same molecular formula and mass, as they are stereoisomers.

Property	Description
Common Name	Cubenol / 1-epi-Cubenol [1]
IUPAC Name	[1S-(1 α ,4 β ,4a β ,8a α)]-1-Isopropyl-4,7-dimethyl-1,3,4,5,6,8a-hexahydro-4a(2H)-naphthalenol [2] [3]
Chemical Formula	C ₁₅ H ₂₆ O [4] [1] [2]
Molecular Weight	222.3663 g/mol [2] [3] [5]
CAS Registry Number	21284-22-0 [2] [3]

Analytical Characterization Data

The following table summarizes experimental data that can be used to characterize and distinguish these compounds.

Analytical Method

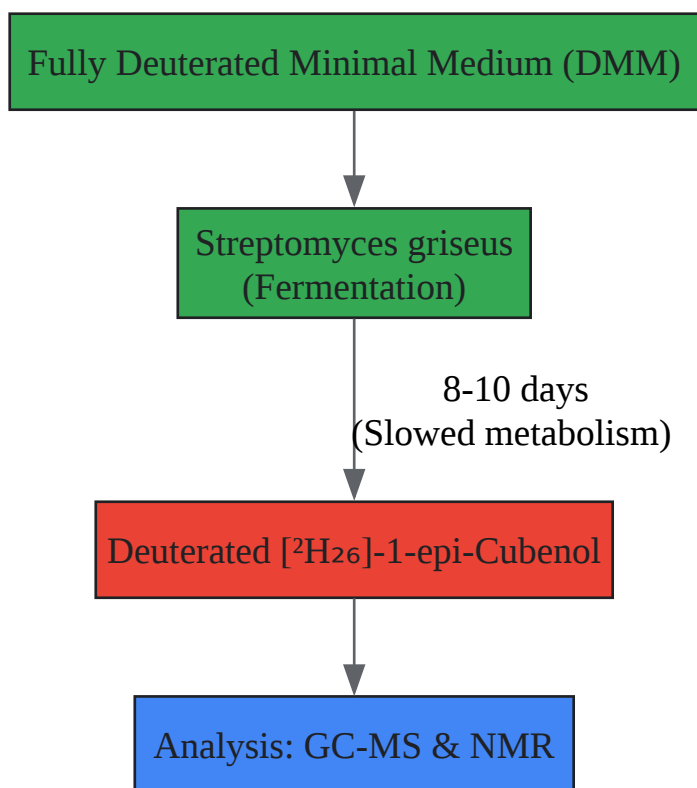
Experimental Data

| **Mass Spectrometry (MS)** | **Cubenol**: Characteristic fragments at $m/z = 204, 179, 161, 119, 105$ [2]. **Deuterated 1-*epi*-Cubenol ($^{12}\text{H}_{26}$)-1-*epi*-Cubenol)**: Molecular ion shifts to $m/z = 248$. Key fragment ions shift to $m/z = 228, 197, 178, 130, 114$ [1]. | **Gas Chromatography (GC)** | **Retention Index (non-polar column)**: 1642 (on DB-5 at 25°C) [5]. **Deuterated vs. Non-deuterated**: Fully deuterated $^{12}\text{H}_{26}$ -1-*epi*-**Cubenol** elutes almost 1 minute earlier than its non-deuterated counterpart due to a weaker interaction with the stationary phase [1]. |

Understanding the "epi" Prefix and Key Experiments

Although the exact spatial configuration difference is not detailed in the search results, the context provides important scientific insights.

- **The Meaning of "epi-"**: The prefix "1-*epi*-cubenol" indicates that this isomer differs from **cubenol** in its three-dimensional configuration at the first carbon atom in the molecule [1]. This small change does not alter the molecular formula but can significantly impact how the molecule interacts with biological systems.
- **Key Experimental Workflow**: A primary source for 1-*epi*-**Cubenol** involves its production as a fully deuterated compound by the bacterium *Streptomyces griseus*. The diagram below outlines this process.



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Experimental workflow for producing deuterated 1-epi-Cubenol via fermentation [1].

How to Proceed with Your Research

The current search results lack a direct, atomic-level structural comparison. To perform an in-depth analysis, I suggest you:

- **Consult Specialized Databases:** Use crystallographic databases like the **Cambridge Structural Database (CSD)** or the **Protein Data Bank (PDB)** to search for any published X-ray crystal structures of **cubenol** or **1-epi-cubenol**. A 3D crystal structure would provide the definitive atomic coordinates.
- **Perform a Literature Review:** Conduct a targeted search in scientific journals (e.g., via PubMed, Scopus) using terms like "**cubenol** stereochemistry," "**cubenol** absolute configuration," or "**cubenol** NMR comparison" to find articles where the spatial configuration was explicitly determined.
- **Leverage the Provided Data:** The mass spectrometry and gas chromatography data provided here are practical for identifying and distinguishing these compounds in the lab, which is crucial for experimental protocols.

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References

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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

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